

"analytical methods for Myristic diisopropanolamide quantification"

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Compound of Interest

Compound Name: *Myristic diisopropanolamide*

CAS No.: 16516-36-2

Cat. No.: B12648750

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Title: Application Note: Advanced Analytical Methods for the Quantification of **Myristic Diisopropanolamide** (Myristamide DIPA) in Complex Formulations

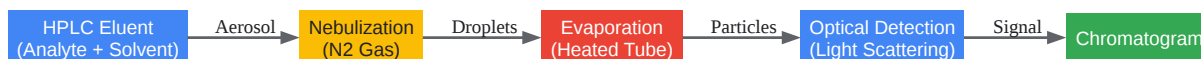
Introduction & Chemical Context

Myristic diisopropanolamide (Myristamide DIPA) is a fatty acid alkanolamide frequently formulated into topical therapeutics, cosmetics, and antimicrobial washes as a specialized surfactant, viscosity builder, and foam stabilizer[1]. Structurally, it consists of a 14-carbon aliphatic myristoyl chain linked via an amide bond to a diisopropanolamine headgroup.

Because it lacks a conjugated pi-system or aromatic ring, Myristamide DIPA exhibits negligible ultraviolet (UV) absorbance above 210 nm. Attempting to quantify this analyte using standard HPLC-UV results in severe baseline drift and solvent interference, particularly when gradient elution is required to separate it from other lipidic excipients. Consequently, alternative detection strategies—namely Evaporative Light Scattering Detection (ELSD) and Gas Chromatography-Mass Spectrometry (GC-MS)—are critical for accurate quantification[2].

Analytical Strategy & Causality

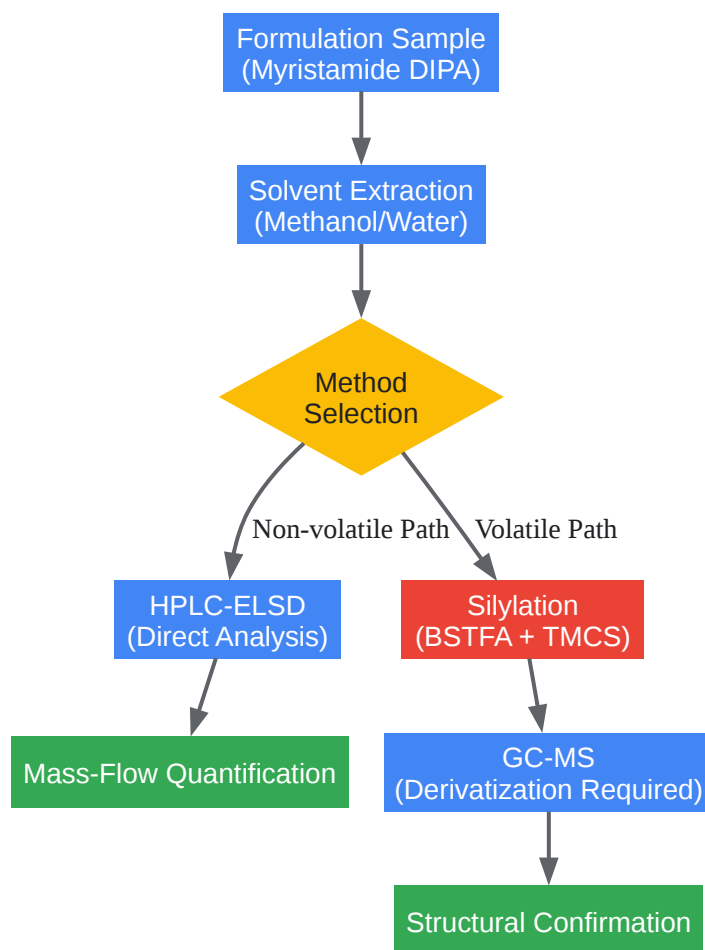
Why HPLC-ELSD? ELSD is a "quasi-universal", mass-flow sensitive detector that does not rely on the optical properties of the analyte[3]. It operates through a three-stage physical process: nebulization of the eluent into an aerosol, evaporation of the volatile mobile phase in a heated drift tube, and optical detection of the scattered light from the remaining non-volatile analyte particles[4]. This mechanism allows for the use of complex gradient elutions without baseline instability, making it ideal for isolating Myristamide DIPA from complex formulation matrices[2].



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Three-stage physical mechanism of Evaporative Light Scattering Detection (ELSD).

Why GC-MS with Derivatization? While HPLC-ELSD is excellent for routine assay and stability testing, GC-MS provides orthogonal structural confirmation. However, the two pendant hydroxyl groups on the diisopropanolamine moiety engage in strong intermolecular hydrogen bonding, rendering the native molecule too polar and non-volatile for direct GC injection. To resolve this, a silylation derivatization step using BSTFA is employed to substitute the active hydrogens with trimethylsilyl (TMS) groups, thereby increasing volatility, lowering the boiling point, and preventing peak tailing[5].



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Workflow for the extraction and quantification of Myristamide DIPA.

Experimental Protocols

Protocol A: HPLC-ELSD Quantification (Primary Method)

This protocol is designed as a self-validating system. The inclusion of continuous standard bracketing ensures that the non-linear response typical of ELSD is accurately modeled using a logarithmic calibration curve.

Step 1: Sample Preparation

- Accurately weigh 1.0 g of the formulation into a 50 mL volumetric flask.

- Add 30 mL of HPLC-grade Methanol and sonicate for 15 minutes to disrupt the matrix and solubilize the lipidic alkanolamide.
- Dilute to volume with Methanol, mix thoroughly, and filter through a 0.22 μm PTFE syringe filter directly into an autosampler vial.

Step 2: Chromatographic Conditions

- Column: XBridge C18, 4.6 $\times$ 250 mm, 5 μm . (Causality: Provides excellent stability at various pH ranges and high carbon load for lipid retention)[6].
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μL .

Step 3: ELSD Parameters

- Drift Tube Temperature: 60 $^{\circ}\text{C}$. (Causality: Optimized to evaporate the aqueous/organic mobile phase completely without volatilizing the semi-volatile Myristamide DIPA)[6].
- Nebulizer Temperature: 40 $^{\circ}\text{C}$.
- Carrier Gas: Nitrogen at 1.5 L/min.

Step 4: System Suitability & Self-Validation

- Blank Injection: Run Methanol to confirm a stable baseline (drift < 2 mV/min).
- Calibration: Inject standards from 10 to 500 $\mu\text{g/mL}$. Plot Log(Area) vs. Log(Concentration) to achieve linearity ($R^2 > 0.995$).
- Bracketing: Inject a mid-point Quality Control (QC) standard every 10 samples. The run is self-validated if the QC recovery remains within 98.0% - 102.0%.

Protocol B: GC-MS Orthogonal Validation (Confirmatory Method)

To ensure absolute specificity, this derivatization-based method confirms the molecular weight and structural fragments of the analyte^[5].

Step 1: Derivatization (Silylation)

- Transfer 1.0 mL of the methanolic extract (from Protocol A) into a glass vial and evaporate to dryness under a gentle stream of nitrogen.
- Add 100 µL of Pyridine and 100 µL of BSTFA containing 1% TMCS.
- Cap tightly and incubate at 70 °C for 30 minutes. (Causality: The heat is strictly required to drive the silylation of the sterically hindered secondary hydroxyl groups on the diisopropanolamine moiety).
- Cool to room temperature and dilute with 800 µL of Hexane.

Step 2: GC-MS Conditions & Self-Validation

- Column: HP-5MS (30 m × 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at 1.0 mL/min.
- Oven Program: 150 °C for 2 min, ramp at 10 °C/min to 280 °C, hold for 10 min.
- Inlet Temperature: 250 °C (Splitless mode).
- MS Detection: Electron Ionization (EI) at 70 eV. Scan range m/z 50 to 600.
- Self-Validation: Monitor the derivatization blank for reagent artifacts. Use Heptadecanoic acid as an internal standard to normalize injection variations and derivatization efficiency.

Data Presentation

Table 1: HPLC Gradient Program for Myristamide DIPA

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Elution State
0.0	60	40	Equilibration
2.0	60	40	Isocratic Hold
12.0	5	95	Linear Ramp
17.0	5	95	Wash
17.1	60	40	Re-equilibration
22.0	60	40	End of Run

Table 2: Typical Method Validation Parameters (HPLC-ELSD)

Parameter	Value / Range	Acceptance Criteria
Limit of Detection (LOD)	1.5 µg/mL	Signal-to-Noise ≥ 3:1
Limit of Quantitation (LOQ)	5.0 µg/mL	Signal-to-Noise ≥ 10:1
Linearity Range	10 - 500 µg/mL	Log-Log R ² > 0.995
Intra-day Precision (%RSD)	1.8%	≤ 2.0%
Inter-day Precision (%RSD)	2.4%	≤ 3.0%
Matrix Recovery	98.5% - 101.2%	95.0% - 105.0%

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